

Head-to-head comparison of commercial Pyrene-PEG5-propargyl reagents.

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Compound of Interest

Compound Name: Pyrene-PEG5-propargyl

Cat. No.: B3415388

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Head-to-Head Comparison of Commercial Pyrene-PEG5-propargyl Reagents

For researchers, scientists, and drug development professionals utilizing **Pyrene-PEG5-propargyl** for applications such as fluorescent labeling, bioimaging, and Proteolysis Targeting Chimera (PROTAC) development, selecting a high-quality reagent is paramount for reproducible and reliable experimental outcomes. This guide provides a head-to-head comparison of commercially available **Pyrene-PEG5-propargyl** reagents based on publicly available data from various suppliers. While direct, third-party comparative experimental studies are not readily available, this guide summarizes and standardizes the product specifications to aid in your selection process.

Data Presentation: A Comparative Overview

The following table summarizes the key quantitative data for **Pyrene-PEG5-propargyl** reagents offered by various commercial suppliers. All suppliers reference the same CAS Number (1817735-33-3), indicating a chemically identical molecule. Variations in performance are most likely attributable to the purity and quality control measures employed by each manufacturer.

Parameter	BroadPharm ^[1]	BOC Sciences	MedKoo ^[2]	Medchem Express ^[3]	DC Chemicals	CD Bioparticles
Catalog Number	BP-22912	Not specified	572372	HY-141095	Not specified	Not specified
Purity	≥98%	>98%	>98%	Not specified	Not specified	Not specified
Molecular Weight	503.6	503.60	503.60	503.60	Not specified	Not specified
Excitation Max	343, 326, 313 nm	343, 326, 313 nm	343, 326, 313 nm	Not specified	Not specified	Not specified
Emission Max	377, 397 nm	377, 397 nm	377, 397 nm	Not specified	Not specified	Not specified
Solubility	DMSO, DMF, DCM	Soluble in DMSO	DMSO, DMF, DCM	Not specified	Not specified	Not specified
Storage Condition	-20°C	-20°C for long term	0-4°C (short term), -20°C (long term)	Not specified	Not specified	Not specified
Appearance	Not specified	Solid powder	Solid powder	Not specified	Not specified	Not specified

Experimental Protocols

The following are detailed methodologies for key experiments where **Pyrene-PEG5-propargyl** is commonly employed. These protocols are synthesized from general procedures for similar reagents and applications.

Protocol 1: Labeling of an Azide-Modified Peptide via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition

(CuAAC)

This protocol outlines the procedure for labeling a peptide containing an azide functional group with **Pyrene-PEG5-propargyl**.

Materials:

- Azide-modified peptide
- **Pyrene-PEG5-propargyl**
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- Reverse-phase high-performance liquid chromatography (RP-HPLC) system
- Mass spectrometer

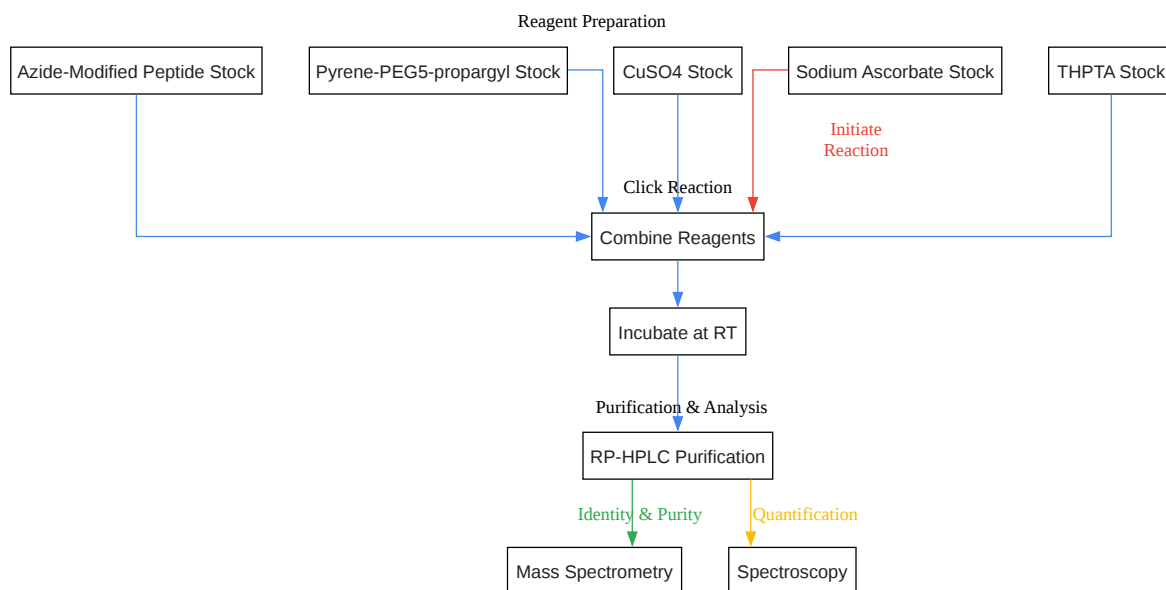
Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of the azide-modified peptide in water or a suitable buffer.
 - Prepare a 10 mM stock solution of **Pyrene-PEG5-propargyl** in DMSO.
 - Prepare a 50 mM stock solution of CuSO_4 in water.
 - Prepare a 100 mM stock solution of sodium ascorbate in water (prepare fresh).
 - Prepare a 50 mM stock solution of THPTA in water.

- Click Reaction:
 - In a microcentrifuge tube, combine the following in order:
 - 50 μ L of 10 mM azide-modified peptide
 - 5 μ L of 10 mM **Pyrene-PEG5-propargyl** (1 equivalent)
 - 10 μ L of 50 mM THPTA
 - 5 μ L of 50 mM CuSO₄
 - Vortex the mixture gently.
 - Add 10 μ L of 100 mM sodium ascorbate to initiate the reaction.
 - Vortex briefly and incubate at room temperature for 1-2 hours, protected from light.
- Purification:
 - Following incubation, purify the pyrene-labeled peptide using RP-HPLC. Use a C18 column with a water/acetonitrile gradient containing 0.1% trifluoroacetic acid (TFA).
- Analysis:
 - Collect the fractions corresponding to the fluorescently labeled peptide.
 - Confirm the identity and purity of the product by mass spectrometry (expect to see the mass of the peptide + 503.6 Da).
 - Determine the concentration of the labeled peptide by measuring the absorbance of the pyrene moiety at ~343 nm.

Mandatory Visualizations

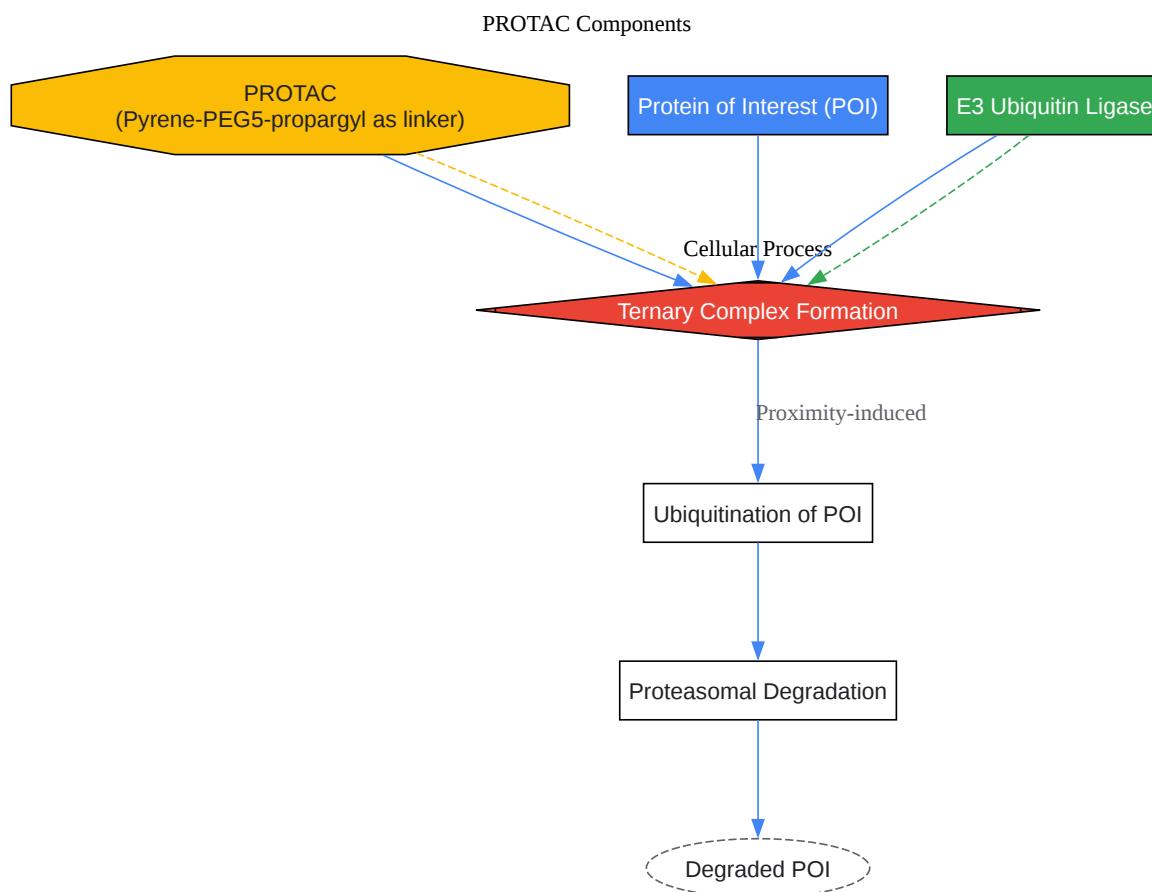
Diagram 1: Experimental Workflow for Peptide Labeling



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Caption: Workflow for labeling an azide-modified peptide with **Pyrene-PEG5-propargyl** via CuAAC.

Diagram 2: General Mechanism of PROTAC Action



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Caption: Simplified signaling pathway illustrating the mechanism of action for a PROTAC.

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References

- 1. Pyrene-PEG5-propargyl, 1817735-33-3 | BroadPharm [broadpharm.com]
- 2. medkoo.com [medkoo.com]
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